

Technical Guide to 2-Phenyl-1-pentene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Phenyl-1-pentene

Cat. No.: B13811012

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **2-phenyl-1-pentene**, including its physicochemical properties, a detailed experimental protocol for its synthesis via the Wittig reaction, and characteristic spectral data.

Core Compound Properties

2-Phenyl-1-pentene, also known as (1-methylenebutyl)benzene, is an aromatic hydrocarbon. Its structure consists of a benzene ring attached to the second carbon of a 1-pentene chain.^[1] This substitution pattern significantly influences its chemical reactivity and physical properties.

Physicochemical and Spectral Data

The key quantitative properties and spectral data for **2-phenyl-1-pentene** are summarized in the table below. This information is essential for its identification, purification, and use in further synthetic applications.

Property	Value
IUPAC Name	pent-1-en-2-ylbenzene
Synonyms	(1-methylenebutyl)benzene, α -Propylstyrene
CAS Number	5676-32-4
Molecular Formula	C ₁₁ H ₁₄
Molecular Weight	146.23 g/mol
Boiling Point	198-200 °C (estimated)
Density	0.89 g/cm ³ (estimated)
¹ H NMR (CDCl ₃)	See spectral data analysis section below.
¹³ C NMR (CDCl ₃)	See spectral data analysis section below.
Mass Spectrometry (EI)	Key fragments (m/z): 146 (M ⁺), 117, 91

Synthesis of 2-Phenyl-1-pentene via Wittig Reaction

The Wittig reaction is a reliable and widely used method for the synthesis of alkenes from aldehydes or ketones.[2][3] In the case of **2-phenyl-1-pentene**, the synthesis involves the reaction of a phosphorus ylide, generated from a suitable phosphonium salt, with acetophenone.

Experimental Protocol

This protocol details a representative procedure for the synthesis of **2-phenyl-1-pentene**.

Materials and Reagents:

- Butyltriphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexanes
- Acetophenone
- Anhydrous tetrahydrofuran (THF)

- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Standard glassware for inert atmosphere reactions

Procedure:

- Ylide Generation:
 - In a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend butyltriphenylphosphonium bromide (1.1 equivalents) in anhydrous THF.
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add n-butyllithium (1.05 equivalents) dropwise. The formation of a deep red or orange color indicates the generation of the phosphorus ylide.
 - Stir the mixture at 0 °C for 1 hour.
- Wittig Reaction:
 - Dissolve acetophenone (1.0 equivalent) in a minimal amount of anhydrous THF.
 - Add the acetophenone solution dropwise to the ylide suspension at 0 °C.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
 - Stir the reaction for 12-24 hours, monitoring its progress by thin-layer chromatography (TLC).
- Work-up and Purification:

- Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure.
- The crude product will contain triphenylphosphine oxide as a major byproduct. Purify the crude product by flash column chromatography on silica gel, eluting with a non-polar solvent such as hexanes, to isolate the pure **2-phenyl-1-pentene**.

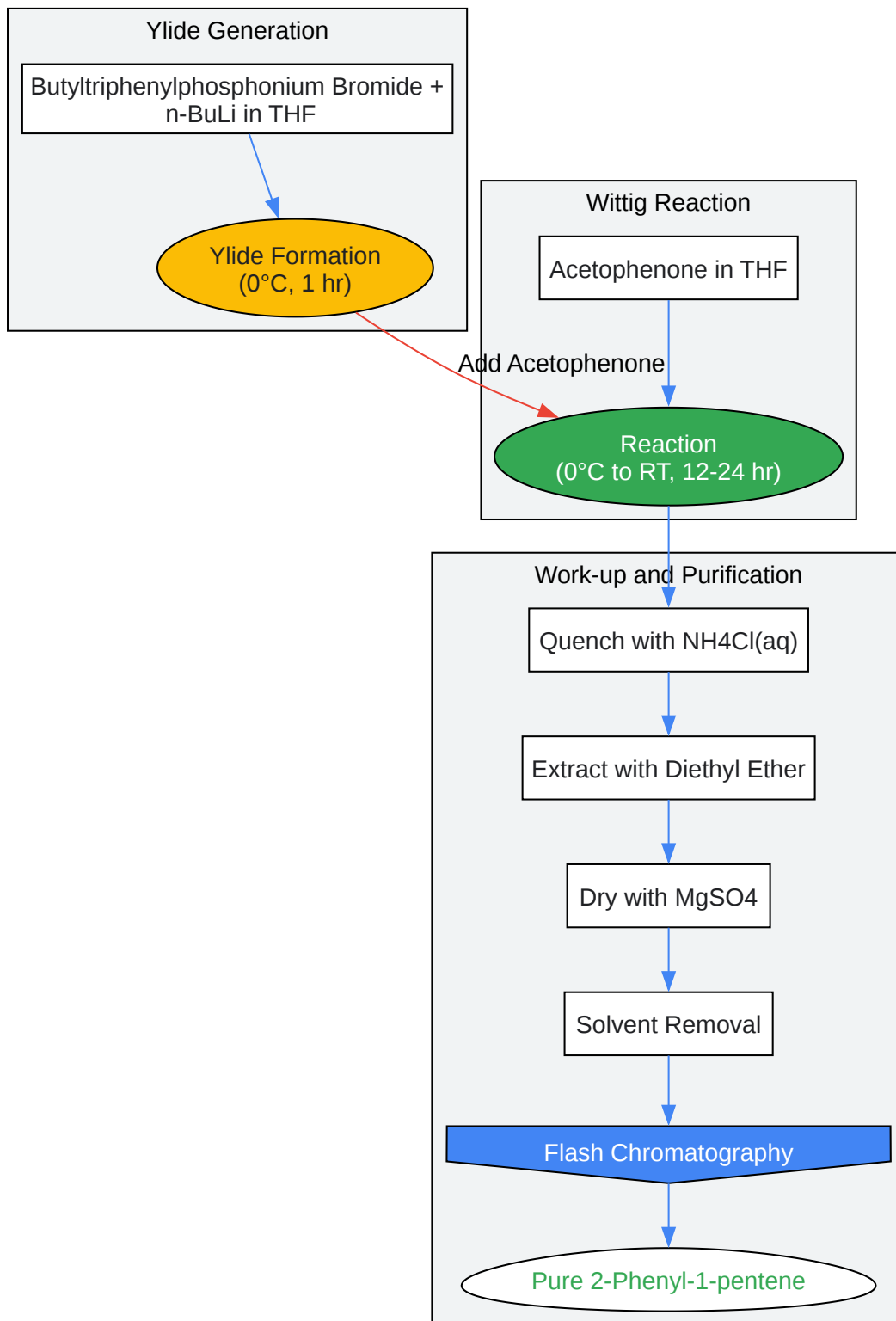
Expected Yield:

- Typical yields for this type of Wittig reaction range from 60-80%, depending on the specific reaction conditions and purification efficiency.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-phenyl-1-pentene**.

Workflow for the Synthesis of 2-Phenyl-1-pentene

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Phenyl-1-pentene | C₁₁H₁₄ | CID 521761 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. web.mnstate.edu [web.mnstate.edu]
- To cite this document: BenchChem. [Technical Guide to 2-Phenyl-1-pentene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13811012#iupac-name-for-2-phenyl-1-pentene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com